

Nicosulfuron Formulation with Adjuvants: Application Notes and Protocols for Experimental Use

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Compound of Interest

Compound Name: Nicosulfuron

Cat. No.: B1678754

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These application notes provide a comprehensive guide for the experimental use of **nicosulfuron** formulations incorporating various adjuvants. The protocols outlined below detail methodologies for formulation preparation, stability testing, efficacy assessment, and crop safety evaluation.

Introduction to Nicosulfuron and Adjuvant Use

Nicosulfuron is a selective, systemic herbicide belonging to the sulfonylurea chemical family. [1][2] It is widely used for the post-emergence control of annual and perennial grass weeds, as well as some broadleaf weeds, particularly in maize (corn) crops. [3][4] **Nicosulfuron**'s mode of action is the inhibition of the acetolactate synthase (ALS) enzyme (also known as acetohydroxyacid synthase or AHAS), which is crucial for the biosynthesis of branched-chain amino acids (valine, leucine, and isoleucine) in susceptible plants. [1][3][5] This inhibition leads to the cessation of cell division and plant growth, ultimately resulting in weed death. [6]

The efficacy of **nicosulfuron** can be significantly enhanced by the addition of adjuvants to the spray solution. Adjuvants are substances that improve the performance of a pesticide by various mechanisms, such as increasing spray droplet retention on leaf surfaces, enhancing penetration of the active ingredient, and conditioning the spray water. [2][7] Common adjuvants used with **nicosulfuron** include non-ionic surfactants (NIS), crop oil concentrates (COC),

methyated seed oils (MSO), and nitrogen-based fertilizers like urea ammonium nitrate (UAN) or ammonium sulfate (AMS).[8][9] The selection of an appropriate adjuvant and its concentration is critical for optimizing weed control and can sometimes allow for a reduction in the **nicosulfuron** application rate.[10][11]

Data Presentation: Efficacy of Nicosulfuron with Various Adjuvants

The following tables summarize quantitative data from various studies on the efficacy of **nicosulfuron** in combination with different adjuvants.

Table 1: Effect of Adjuvants on **Nicosulfuron** Efficacy for Weed Control

Target Weed(s)	Nicosulfuron Rate (g a.i./ha)	Adjuvant Type	Adjuvant Concentration	Weed Control (%)	Reference(s)
Chenopodium album, Viola arvensis, Polygonum convolvulus, Polygonum aviculare	30	Methylated Seed Oil (MSO) + Ammonium Nitrate (AMN)	Not Specified	Overcame reduced nicosulfuron rate efficacy	[11]
Echinochloa crus-galli	30	Methylated Seed Oil (MSO)	Not Specified	93-99	[11]
Chenopodium album, Datura stramonium, Solanum nigrum	Not Specified	Non-ionic Surfactant (NIS)	Not Specified	Increased efficacy by 15-20%	[2]
Chenopodium album, Datura stramonium, Solanum nigrum	Not Specified	Ammonium Sulfate (AMS)	Not Specified	Decreased efficacy	[2] [12]
Amaranthus retroflexus, Chenopodium album, Echinochloa crus-galli	5-80	HydroMax™	0.5% (v/v)	Significantly Increased	[13]
Amaranthus retroflexus,	5-80	Trend® 90	0.2% (v/v)	Significantly Increased	[13]

Chenopodiu
m album,
Echinochloa
crus-galli

Chenopodiu
m album,
Echinochloa
crus-galli,
Fallopia
convolvulus

28

MSO 1, MSO
2, MSO 3

1.5 L/ha

85-99

[\[14\]](#)Table 2: Impact of **Nicosulfuron** and Adjuvants on Maize Grain Yield

Nicosulfuron Rate (g a.i./ha)	Adjuvant Type	Impact on Maize Grain Yield	Reference(s)
30	Petroleum Oil (PO) or Methylated Seed Oil (MSO) + AMN or UAN	Comparable to 60 g a.i./ha of nicosulfuron alone	[11]
Not Specified	Non-ionic Surfactant (NIS)	Greatest positive impact	[2]
Not Specified	Ammonium Sulfate (AMS)	Yield reduction due to decreased weed control	[2]
28	MSO 1, MSO 2, MSO 3	Similar to standard adjuvant treatments	[14]

Experimental Protocols

Preparation of Experimental Nicosulfuron Formulations

This protocol describes a general method for preparing a lab-scale oil-in-water (EW) emulsion of **nicosulfuron** for experimental purposes.

Materials:

- Technical grade **nicosulfuron** (ensure purity is known)
- Oil phase (e.g., methylated seed oil, aromatic hydrocarbon like S-200)[7][15]
- Emulsifier/Surfactant (e.g., polyoxyethylene castor oil ether, non-ionic surfactant)[15]
- Deionized water
- High-shear homogenizer or magnetic stirrer
- Beakers, graduated cylinders, and analytical balance

Procedure:

- Prepare the Oil Phase:
 - Weigh the desired amount of the oil phase into a beaker.
 - Weigh the required amount of technical grade **nicosulfuron** and dissolve it in the oil phase. Gentle heating and stirring may be necessary to fully dissolve the active ingredient.
 - Add the calculated amount of emulsifier/surfactant to the oil phase and mix thoroughly until a homogenous solution is formed.[15]
- Prepare the Aqueous Phase:
 - Measure the required volume of deionized water into a separate beaker.
- Emulsification:
 - Slowly add the oil phase to the aqueous phase while continuously mixing with a high-shear homogenizer or a magnetic stirrer at high speed.
 - Continue homogenization for a sufficient period (e.g., 10-15 minutes) to form a stable, milky-white emulsion with a uniform consistency.
- Adjuvant Addition (for tank-mix simulation):

- For simulating a tank-mix, adjuvants can be added to the final spray solution. First, fill the spray container with half the required volume of water.
- Add any water conditioning agents like ammonium sulfate first and agitate.[2]
- Add the **nicosulfuron** formulation and continue agitation.
- Add the activator adjuvant (e.g., NIS, MSO) last.[2]
- Fill the container to the final volume with water and maintain agitation.

Calculating Adjuvant Concentration: Adjuvant concentrations are typically expressed as a percentage of the final spray volume (% v/v).[1][2]

- For a 0.25% v/v NIS concentration in a 1 L spray solution:
 - $0.25\% = 0.0025$
 - $0.0025 * 1000 \text{ mL} = 2.5 \text{ mL of NIS}$
- For a 1% v/v MSO concentration in a 1 L spray solution:
 - $1\% = 0.01$
 - $0.01 * 1000 \text{ mL} = 10 \text{ mL of MSO}$

Formulation Stability Testing

This protocol is based on FAO and CIPAC guidelines for assessing the stability of pesticide formulations.[1][4]

3.2.1. Accelerated Storage Stability:

- Place a known quantity of the prepared **nicosulfuron** formulation in a sealed, suitable container.
- Store the container in an oven at a constant temperature of $54 \pm 2^\circ\text{C}$ for 14 days.[1]
- After the storage period, allow the sample to cool to room temperature.

- Analyze the active ingredient content using a validated analytical method (e.g., HPLC-UV) and compare it to the initial concentration. The active ingredient content should not be lower than 95% of the initial content.[\[1\]](#)
- Visually inspect the formulation for any signs of phase separation, crystallization, or sedimentation.
- Perform the physical tests described below (wet sieve test and suspensibility) on the stored sample.

3.2.2. Wet Sieve Test (CIPAC MT 185):

- Weigh a sample of the formulation and disperse it in a specified volume of standard water.
- Pour the dispersion through a 75 µm test sieve.
- Rinse the container and the sieve with water to ensure all particles have had a chance to pass through.
- Collect the material retained on the sieve, dry it, and weigh it.
- The percentage of retained material should not exceed the specified limit (e.g., 2%).[\[1\]](#)

3.2.3. Suspensibility (CIPAC MT 168):

- Prepare a suspension of the formulation in a specified volume of standard water in a graduated cylinder.
- Invert the cylinder a set number of times to ensure uniform dispersion and then allow it to stand undisturbed for 30 minutes at a constant temperature (e.g., 30 ± 2°C).[\[1\]](#)
- Carefully siphon off the top 9/10ths of the suspension.
- Determine the amount of **nicosulfuron** in the remaining 1/10th of the suspension by a suitable analytical method (e.g., HPLC).
- Calculate the percentage of the active ingredient that remained in suspension. A minimum of 70% is often required.[\[1\]](#)

Herbicide Efficacy Assessment

This protocol outlines a general procedure for conducting field or greenhouse trials to assess the efficacy of **nicosulfuron** formulations.

Experimental Design:

- Use a randomized complete block design with at least four replications.[\[2\]](#)[\[14\]](#)
- Include an untreated control and a weed-free control for comparison.[\[2\]](#)
- Plot sizes should be adequate for the application method and to minimize edge effects (e.g., 25.5 m² for field trials).[\[14\]](#)

Application:

- Apply the herbicide formulations using a calibrated sprayer to ensure uniform coverage.
- Treat weeds at the recommended growth stage (e.g., 2-4 leaf stage).[\[4\]](#)

Assessments:

- Visual Weed Control Rating:
 - At set intervals after treatment (e.g., 7, 14, and 21 days), visually assess the percentage of weed control on a scale of 0 to 100, where 0 is no effect and 100 is complete weed death.
[\[16\]](#)
- Weed Biomass Reduction:
 - At a specified time after treatment (e.g., 21 days), collect all above-ground weed biomass from a defined area (e.g., a 0.25 m² quadrat) within each plot.[\[2\]](#)
 - Dry the collected biomass in an oven at a constant temperature (e.g., 60°C) until a constant weight is achieved.
 - Calculate the percentage of biomass reduction compared to the untreated control.[\[2\]](#)

Crop Safety (Phytotoxicity) Assessment

This protocol provides a method for evaluating the potential phytotoxicity of **nicosulfuron** formulations on maize.

Experimental Design:

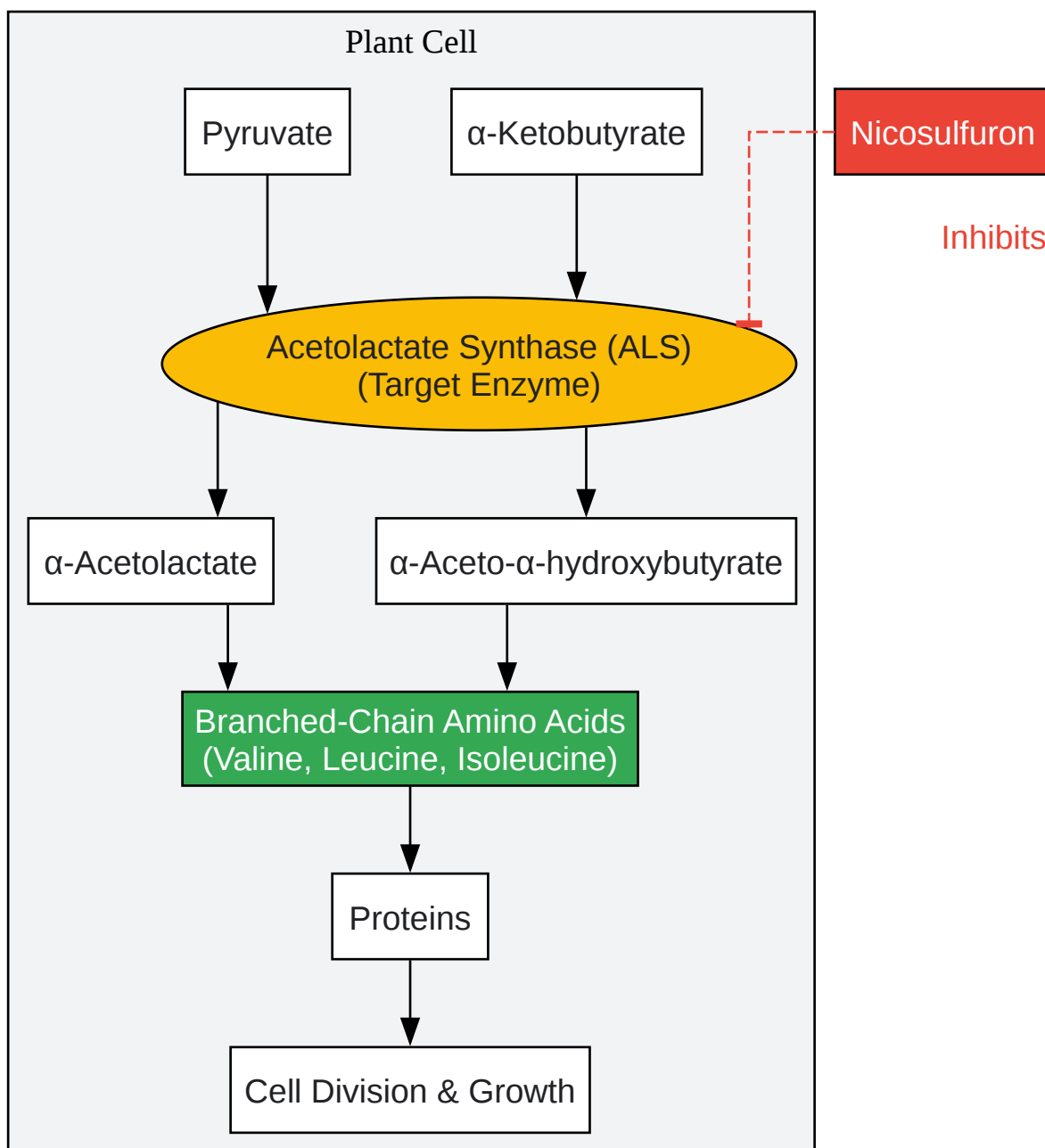
- Similar to efficacy trials, use a randomized complete block design with replications.
- It is recommended to conduct crop safety trials in the absence of weeds (e.g., in hand-weeded plots) to avoid confounding factors.[17]

Assessments:

- Visual Phytotoxicity Rating:
 - At regular intervals after application (e.g., 3, 5, 7, and 9 days), visually assess crop injury using a standardized rating scale.[8]
 - Phytotoxicity Scoring Scale (0-10):
 - 0: No injury, normal growth.[8]
 - 1-3: Slight injury (e.g., minor discoloration, slight stunting).
 - 4-6: Moderate injury (e.g., noticeable stunting, chlorosis, some leaf malformation).
 - 7-9: Severe injury (e.g., significant stunting, necrosis, severe malformation).
 - 10: Complete crop death.
- Physiological Measurements:
 - Measure plant height and stem diameter.[18]
 - At harvest, determine yield components such as cob length, number of grains per cob, and total grain yield.[8][18]

Mandatory Visualizations

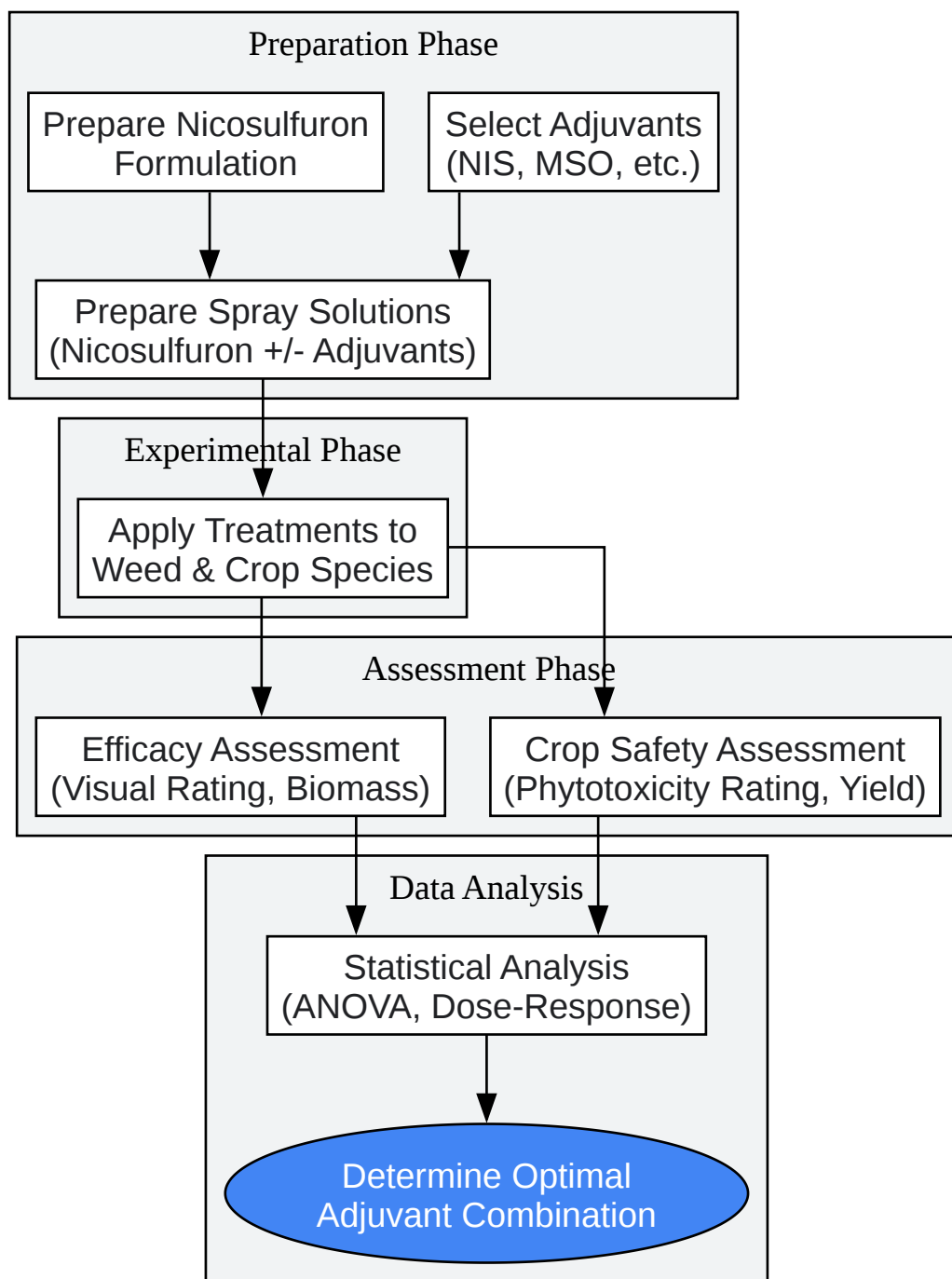
Signaling Pathway of Nicosulfuron



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Caption: **Nicosulfuron's** mode of action via ALS enzyme inhibition.

Experimental Workflow for Adjuvant Screening



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Caption: Workflow for screening **nicosulfuron**-adjuvant combinations.

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References

- 1. Doing the Math – Pesticide Environmental Stewardship [pesticidestewardship.org]
- 2. Crop Protection Network [cropprotectionnetwork.org]
- 3. bookstore.ksre.ksu.edu [bookstore.ksre.ksu.edu]
- 4. Volume to Volume Calculator | Corteva Agriscience [corteva.com]
- 5. researchgate.net [researchgate.net]
- 6. iskbc.com [iskbc.com]
- 7. researchgate.net [researchgate.net]
- 8. thepharmajournal.com [thepharmajournal.com]
- 9. journals.plos.org [journals.plos.org]
- 10. caws.org.nz [caws.org.nz]
- 11. ipcm.wisc.edu [ipcm.wisc.edu]
- 12. researchgate.net [researchgate.net]
- 13. Herbicide Formulations Lab | OER Commons [oercommons.org]
- 14. mdpi.com [mdpi.com]
- 15. Formulation of oil-in-water emulsions for pesticide applications: impact of surfactant type and concentration on physical stability - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. Weed control efficacy of herbicide mixtures and digital assessment methods during pre-planting burndown in soybean - Advances in Weed Science [awsjournal.org]
- 17. mdpi.com [mdpi.com]
- 18. scispace.com [scispace.com]
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